

Navigating the Safe Disposal of BMS-962212: A Procedural Guide

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Compound of Interest

Compound Name: BMS-962212
CAS No.: 1430114-34-3
Cat. No.: B606278

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BMS-962212** are paramount for laboratory safety and environmental responsibility. In the absence of a specific Safety Data Sheet (SDS) from the manufacturer, this guide provides essential safety and logistical information, including operational and disposal plans based on the compound's known properties and general laboratory safety protocols.

Chemical and Physical Properties

A summary of the key quantitative data for **BMS-962212** is presented below, offering a quick reference for handling and storage.

Property	Value
Molecular Formula	C ₃₂ H ₂₈ ClFN ₈ O ₅
Molecular Weight	659.07 g/mol [1]
Solubility	Soluble in DMSO [1]
Storage (Powder)	Store at -20°C [1]
Storage (Stock Solution)	Can be stored below -20°C for several months [1]

Experimental Protocols: Safe Disposal Procedures

The following step-by-step procedures are recommended for the proper disposal of **BMS-962212**, drawing from general guidelines for hazardous chemical waste management.

1. Personal Protective Equipment (PPE): Before handling **BMS-962212**, ensure appropriate PPE is worn, including but not limited to:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **BMS-962212** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in a designated, clearly labeled hazardous waste container.
 - The container should be sealable and made of a material compatible with the chemical.
- Liquid Waste (DMSO solutions):

- Collect all liquid waste containing **BMS-962212**, such as unused stock solutions or experimental residues, in a dedicated, labeled hazardous waste container for organic solvents.
- Do not mix with aqueous waste streams. The container should have a secure cap to prevent evaporation and spills.

3. Decontamination of Labware:

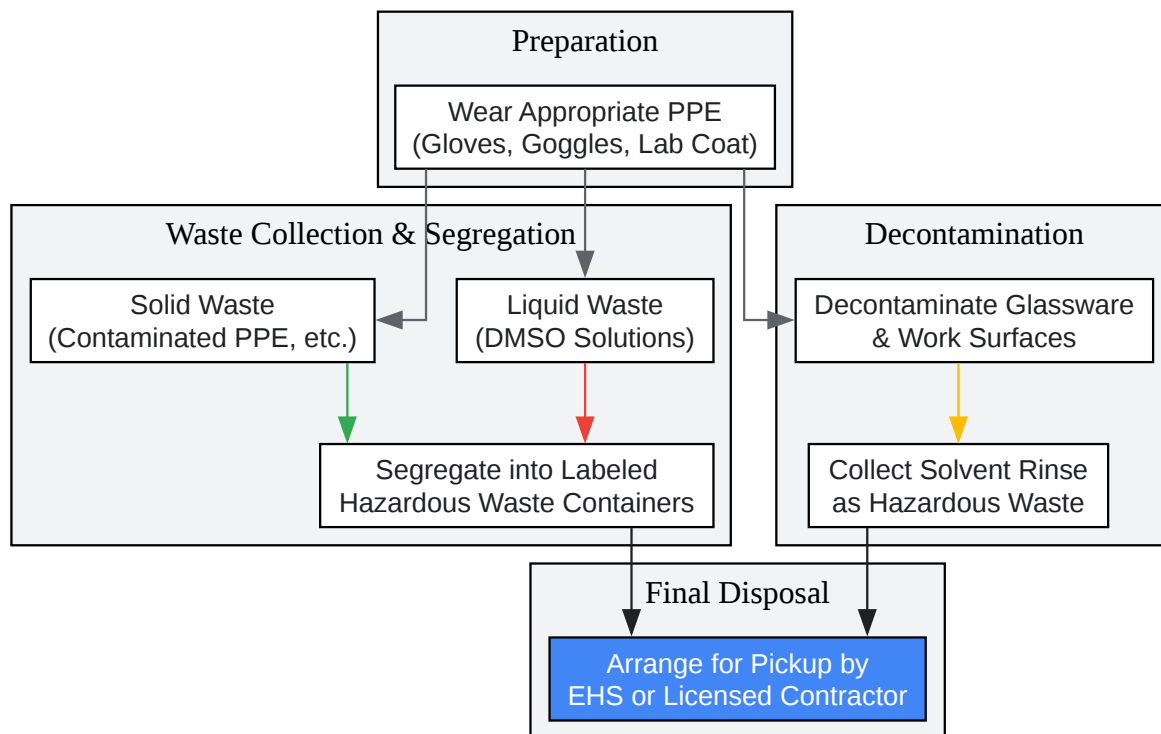
- Glassware and Equipment:
 - Rinse all contaminated glassware and equipment that came into contact with **BMS-962212** with a suitable organic solvent (e.g., ethanol or isopropanol) to remove residues. Collect this rinse as hazardous waste.
 - Following the initial rinse, wash the labware with an appropriate laboratory detergent and water.
- Use of Activated Charcoal:
 - For solutions where the concentration of **BMS-962212** is a concern, treatment with activated charcoal may be considered as a decontamination step. Studies on similar Factor XIa inhibitors have shown that charcoal-based adsorbents can effectively remove these compounds from solutions.

4. Final Disposal:

- All collected hazardous waste containing **BMS-962212** must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Ensure all waste containers are properly labeled with the chemical name ("**BMS-962212**"), concentration, and any other required information by your institution.
- Never dispose of **BMS-962212** down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **BMS-962212**.



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Caption: A workflow diagram illustrating the key stages for the safe disposal of **BMS-962212**.

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References

- 1. file.glpbio.com [file.glpbio.com]
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